

# Application Notes and Protocols: Reaction of 3-(3-Methylphenyl)propionaldehyde with Grignard Reagents

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## Compound of Interest

Compound Name: 3-(3-Methylphenyl)propionaldehyde

Cat. No.: B1311848

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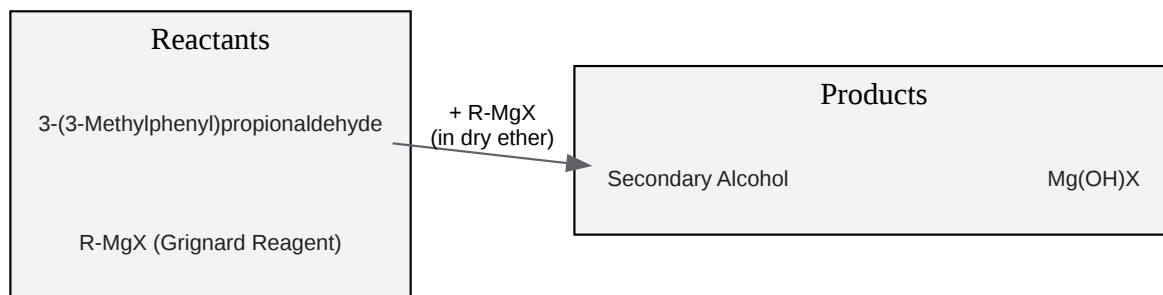
For Researchers, Scientists, and Drug Development Professionals

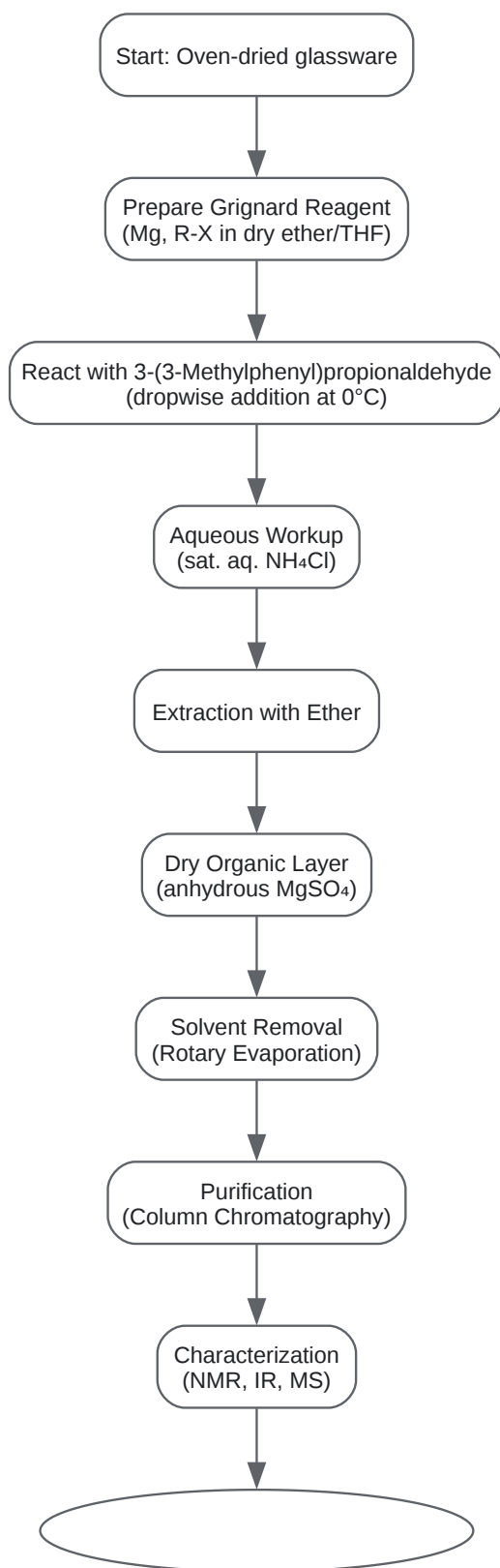
## Introduction

The Grignard reaction is a cornerstone of organic synthesis, enabling the formation of carbon-carbon bonds with exceptional versatility. This application note provides detailed protocols for the reaction of **3-(3-Methylphenyl)propionaldehyde** with various Grignard reagents (methylmagnesium bromide, ethylmagnesium bromide, and phenylmagnesium bromide) to synthesize a range of secondary alcohols. These products are valuable intermediates in medicinal chemistry and drug development, serving as precursors for more complex molecular architectures. The protocols outlined below are designed to be a comprehensive guide for researchers, offering detailed experimental procedures, expected outcomes, and characterization data.

## Reaction Scheme

The general reaction involves the nucleophilic addition of the Grignard reagent to the carbonyl carbon of **3-(3-Methylphenyl)propionaldehyde**, followed by an aqueous workup to yield the corresponding secondary alcohol.





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- To cite this document: BenchChem. [Application Notes and Protocols: Reaction of 3-(3-Methylphenyl)propionaldehyde with Grignard Reagents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1311848#reaction-of-3-3-methylphenyl-propionaldehyde-with-grignard-reagents>]

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